

# A Technical Guide to **m-Nitrobenzoyl Azide**: Chemical Properties and Stability

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *m*-Nitrobenzoyl azide

Cat. No.: B3051654

[Get Quote](#)

## Introduction

**m-Nitrobenzoyl azide** is an organic compound that belongs to the class of acyl azides. Characterized by the presence of both a nitro group and an azide group attached to a benzoyl scaffold, this molecule is a high-energy, reactive intermediate primarily utilized in organic synthesis. Its utility stems from the azide's ability to undergo various transformations, most notably the Curtius rearrangement to form isocyanates, and its participation in cycloaddition reactions. However, the same functional groups that make it synthetically valuable also render it potentially hazardous. This guide provides an in-depth overview of the chemical properties, stability, and handling protocols for **m-nitrobenzoyl azide**, tailored for professionals in research and drug development.

## Core Chemical Properties

**m-Nitrobenzoyl azide** is a white solid that is slightly soluble in water.<sup>[1][2]</sup> Its fundamental properties are summarized below.

Property	Value	Reference
Molecular Formula	$C_7H_4N_4O_3$	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	192.13 g/mol	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
CAS Number	3532-31-8	<a href="#">[4]</a> <a href="#">[6]</a>
Appearance	White precipitate/solid	<a href="#">[1]</a>
Melting Point	68 °C (Crude)	<a href="#">[1]</a>
Boiling Point	Not available (Decomposes)	<a href="#">[2]</a> <a href="#">[5]</a>
Solubility	Slightly soluble in water; recrystallized from benzene/ligroin	<a href="#">[1]</a> <a href="#">[2]</a>

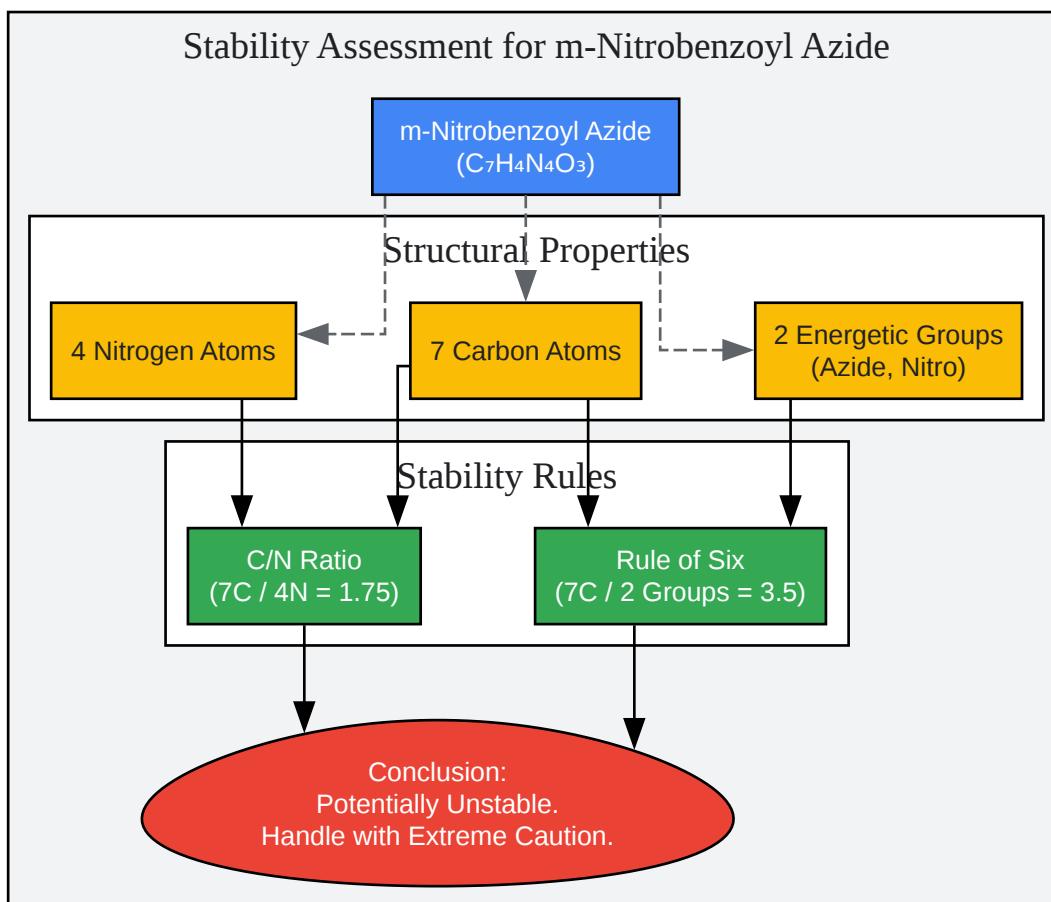
## Stability and Reactivity

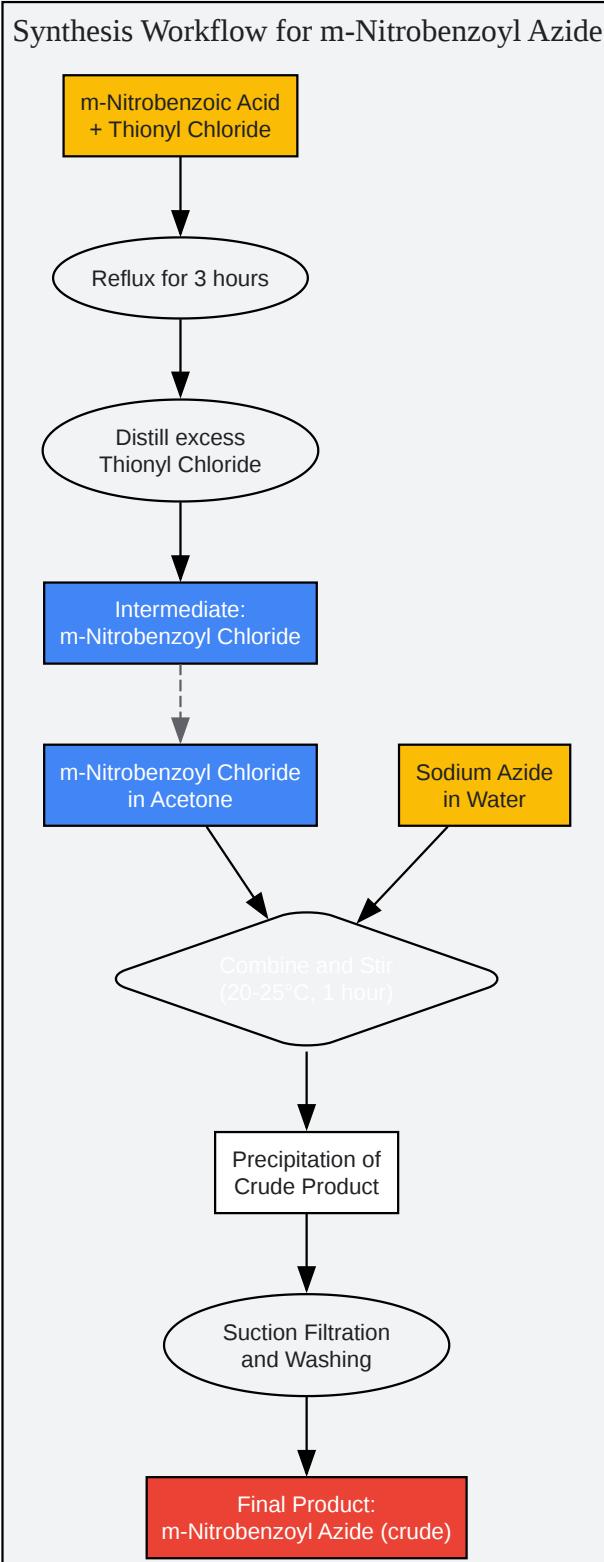
Organic azides are energetic compounds known for their potential to decompose explosively when subjected to heat, light, friction, or shock.[\[7\]](#)[\[8\]](#) The stability of **m-nitrobenzoyl azide** is influenced by the presence of two "explosophores": the azide group and the nitro group.[\[7\]](#)

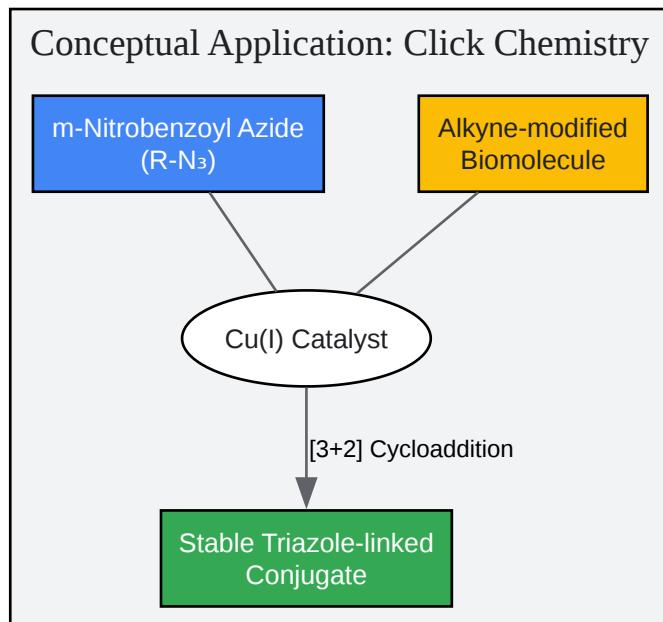
Stability Assessment Rules:

Two general guidelines can be used to assess the stability of organic azides:

- Carbon-to-Nitrogen Ratio (C/N): For **m-nitrobenzoyl azide** ( $C_7H_4N_4O_3$ ), the C/N ratio is 7 carbons to 4 nitrogens (1.75). Azides with a C/N ratio between 1 and 3 can typically be synthesized and isolated in small quantities but should be stored at low temperatures, protected from light, and handled with extreme care.[\[7\]](#)[\[9\]](#)
- Rule of Six: This rule suggests there should be at least six carbon atoms for each energetic functional group.[\[7\]](#)[\[9\]](#) With 7 carbons and two energetic groups (azide and nitro), **m-nitrobenzoyl azide** does not meet this criterion, indicating a higher potential for instability.







[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. Benzoyl azide, 4-nitro- | CAS#:2733-41-7 | Chemsr [chemsrc.com]
- 3. PubChemLite - M-nitrobenzoyl azide (C<sub>7</sub>H<sub>4</sub>N<sub>4</sub>O<sub>3</sub>) [pubchemlite.lcsb.uni.lu]
- 4. Page loading... [guidechem.com]
- 5. chemsynthesis.com [chemsynthesis.com]
- 6. m-Nitrobenzoyl azide | 3532-31-8 [chemicalbook.com]
- 7. safety.pitt.edu [safety.pitt.edu]
- 8. safety.fsu.edu [safety.fsu.edu]
- 9. KIT - IOC - Bräse - Research - Research interests - Azide [ioc.kit.edu]

- To cite this document: BenchChem. [A Technical Guide to m-Nitrobenzoyl Azide: Chemical Properties and Stability]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3051654#m-nitrobenzoyl-azide-chemical-properties-and-stability>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)